

# Safe Disposal of TMN355: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: TMN355

Cat. No.: B560287

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For immediate reference, the primary disposal instruction for **TMN355** is to arrange for disposal by a licensed professional waste disposal service. All disposal methods must be in accordance with local, state, and federal regulations.

This guide provides essential safety and logistical information for the proper disposal of **TMN355**, a potent inhibitor of cyclophilin A used in research. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to prevent environmental contamination.

## Hazard and Safety Summary

**TMN355** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. The following table summarizes the key hazard information.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]

## Personal Protective Equipment (PPE) and Handling

Before handling **TMN355** for any purpose, including disposal preparation, appropriate personal protective equipment should be worn. This includes, but is not limited to, safety glasses, gloves, and a lab coat. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols[1].

## Step-by-Step Disposal Procedure

The following procedure outlines the recommended steps for the safe disposal of **TMN355** and its containers.

- Segregation and Collection:
  - Do not mix **TMN355** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
  - Collect waste **TMN355**, including any contaminated materials (e.g., pipette tips, weighing paper), in a designated, properly labeled, and sealed waste container.
- Container Labeling:
  - The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**TMN355** (2-chloro-N-[(9H-fluoren-9-ylamino)carbonyl]-6-fluorobenzamide)".
  - Include the appropriate hazard pictograms for acute toxicity and environmental hazard.
- Storage Pending Disposal:
  - Store the sealed waste container in a cool, well-ventilated, and secure area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents[1].
  - Follow the recommended storage conditions for the compound, which is typically at -20°C for the powder form[1].
- Professional Disposal:

- Contact your institution's EHS office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide the waste disposal service with a copy of the Safety Data Sheet (SDS) for **TMN355**.
- The final disposal must be carried out at an approved waste disposal plant<sup>[1]</sup>.

## Spill and Emergency Procedures

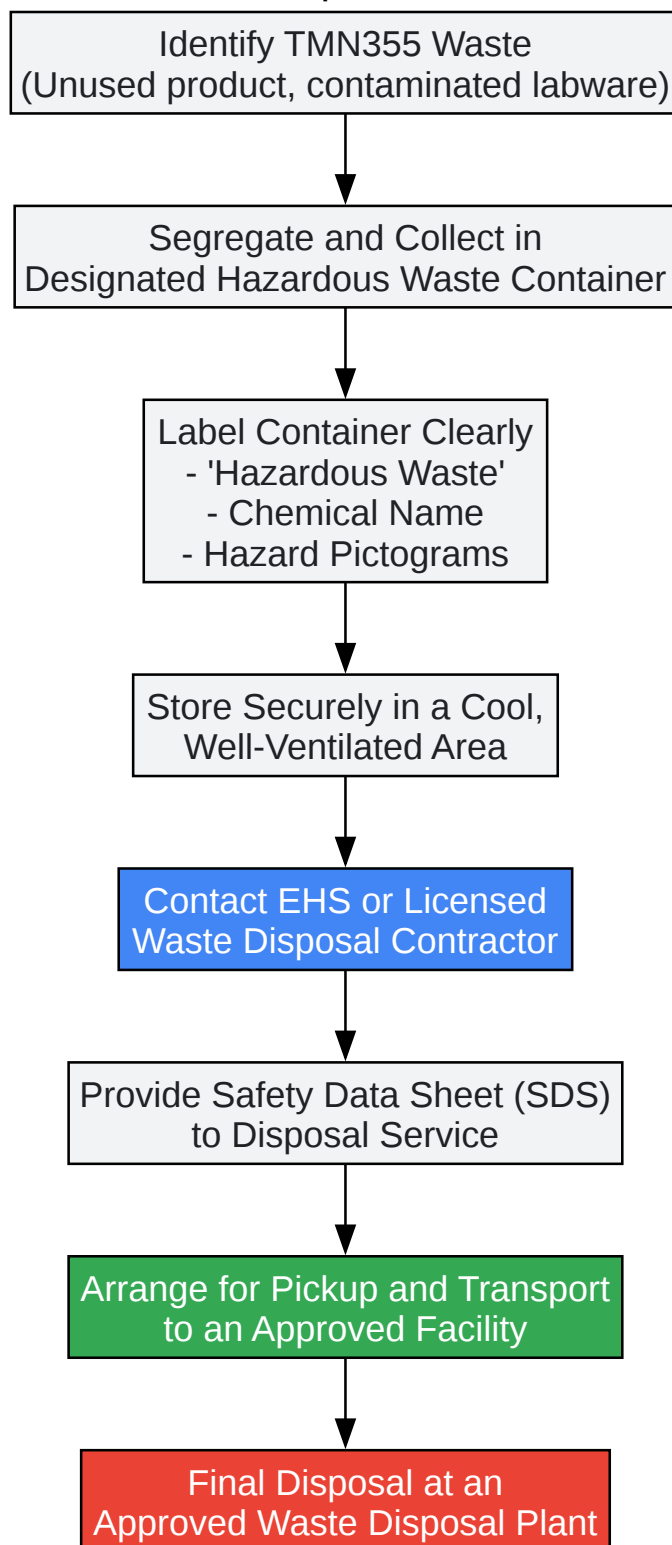
In the event of a spill, the following actions should be taken:

- **Evacuate:** Immediately evacuate the affected area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For small spills, carefully collect the spilled material using appropriate absorbent pads or granules. Avoid generating dust.
- **Clean:** Decontaminate the spill area according to your laboratory's standard operating procedures for hazardous materials.
- **Dispose:** All materials used for cleanup must be disposed of as hazardous waste following the procedures outlined above.
- **Report:** Report the spill to your laboratory supervisor and EHS office.

## Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **TMN355**.

## TMN355 Disposal Workflow



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Caption: A flowchart outlining the key steps for the safe and compliant disposal of **TMN355**.

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## References

- 1. TMN355|1186372-20-2|MSDS [dcchemicals.com]
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